

Comparing F99/K00 with other predoctoral fellowships

Author: BenchChem Technical Support Team. Date: December 2025



An In-Depth Comparison of the NIH F99/K00 and Other Prestigious Predoctoral Fellowships

For aspiring researchers, scientists, and drug development professionals, securing a predoctoral fellowship is a critical step toward a successful career. These competitive awards provide vital funding, prestigious recognition, and invaluable training opportunities. Among the most sought-after fellowships is the National Institutes of Health (NIH) Director's Predoctoral to Postdoctoral Fellow Transition Award (F99/K00). This guide provides a comprehensive comparison of the F99/K00 with other prominent predoctoral fellowships, including the NIH Ruth L. Kirschstein National Research Service Award (NRSA) Individual Predoctoral Fellowship (F31), the National Science Foundation (NSF) Graduate Research Fellowship Program (GRFP), the Howard Hughes Medical Institute (HHMI) Gilliam Fellowships for Advanced Study, and the American Heart Association (AHA) Predoctoral Fellowship.

Quantitative Comparison of Predoctoral Fellowships

To facilitate a clear comparison, the following table summarizes the key quantitative aspects of each fellowship, including funding, duration, and available success rates.



Fellowship	Sponsoring Organizatio n	Annual Stipend/Sal ary	Institutional Allowance/ Cost of Education	Duration	Success Rate
F99/K00	National Institutes of Health (NIH)	F99: NRSA stipend levels (e.g., \$27,144 for FY2023) K00: Up to \$76,000 plus fringe benefits[1][2]	F99: Covers 60% of tuition up to \$16,000, plus institutional allowance K00: Up to \$4,500 for tuition/fees and up to \$3,000 for research support[2][3]	Up to 2 years (F99) + up to 4 years (K00)	~42% (5-year average for NCI)
NRSA F31	National Institutes of Health (NIH)	NRSA stipend levels (e.g., \$27,144 for FY2023)	Covers 60% of tuition up to \$16,000, plus institutional allowance	Up to 5 years	Varies by NIH Institute (approx. 12% - 64%)
NSF GRFP	National Science Foundation (NSF)	\$37,000	\$16,000 to the institution	3 years of support within a 5-year period	~12.5% - 16.5%
HHMI Gilliam	Howard Hughes Medical Institute (HHMI)	\$36,000	\$10,000 institution allowance, \$4,000 fellow's discretionary allowance, and \$3,000	Up to 3 years	Highly competitive; 50 fellowships awarded from a record number of



			adviser allowance		applicants in 2024
AHA Predoctoral	American Heart Association (AHA)	\$28,788 (matches NIH stipend)	\$4,550 for health insurance and \$2,000 for project support	1 to 2 years	~26%

Fellowship Program Overviews and Key Features

NIH F99/K00: This unique two-phase award is designed to facilitate a smooth transition from the predoctoral to the postdoctoral stage. The initial F99 phase supports the final 1-2 years of dissertation research. The K00 phase provides up to four years of mentored postdoctoral research support. A key feature is that the K00 phase is contingent on the successful completion of the PhD and securing a postdoctoral position. This award is intended for outstanding graduate students who have a strong interest in pursuing a career as an independent research scientist.

NIH NRSA F31: The F31 is a traditional predoctoral fellowship that provides up to five years of support for dissertation research. It is the most common individual predoctoral fellowship from the NIH and is offered by various institutes and centers, each with its own research priorities. The application requires a detailed research and training plan.

NSF GRFP: The GRFP supports outstanding graduate students in NSF-supported science, technology, engineering, and mathematics (STEM) disciplines. It is highly prestigious and provides three years of financial support over a five-year period. A key distinction is that the award is made to the individual and is portable, allowing fellows to choose their graduate institution. The application focuses on the individual's potential for significant research contributions.

HHMI Gilliam Fellowships for Advanced Study: This fellowship is designed to support the development of a diverse and inclusive scientific workforce. It provides support for up to three years of dissertation research for students from groups historically excluded from and



underrepresented in science. A unique aspect is the paired award to both the student and their thesis advisor, with the advisor participating in a year-long mentorship development program.

AHA Predoctoral Fellowship: This fellowship supports students conducting research broadly related to cardiovascular disease and stroke. It provides one to two years of funding and is open to a wide range of academic and health professionals. An important consideration is that the applicant's mentor must have sufficient research funding to support the proposed project, as the fellowship primarily covers the student's stipend and some direct costs.

Experimental Protocols for Fellowship Program Evaluation

Evaluating the effectiveness of predoctoral fellowships is crucial for optimizing research training. Methodologies for such evaluations often include a combination of quantitative and qualitative approaches.

Logic Models: A common framework is the use of logic models, which outline the program's inputs (e.g., funding, mentors), activities (e.g., research training, professional development), outputs (e.g., publications, presentations), and short-, intermediate-, and long-term outcomes (e.g., degree completion, securing a postdoctoral position, obtaining independent funding, career progression).

Tracking Career Outcomes: A primary method for evaluation is the longitudinal tracking of awardees' career trajectories. Key metrics include:

- Publication records: Number and impact of publications.
- Subsequent funding: Success in obtaining postdoctoral fellowships (e.g., F32), career
 development awards (e.g., K99/R00), and independent research grants (e.g., R01). Studies
 have shown that recipients of NIH training grants are more likely to receive future NIH
 funding.
- Career progression: Attainment of academic positions, promotions, and leadership roles in academia, industry, or government. For instance, a high percentage of F99 awardees successfully transition to the K00 postdoctoral phase.



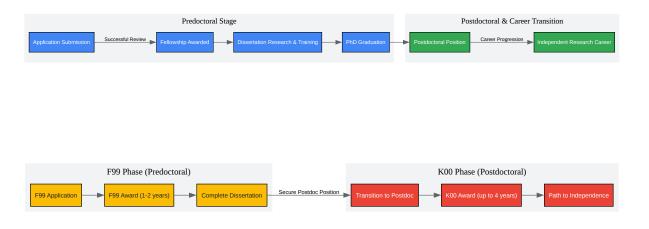
Competency-Based Assessment: Evaluation can also focus on the development of core competencies necessary for a successful research career. These competencies include:

- · Discipline-specific knowledge
- Research skill development
- Communication skills
- Professionalism
- Leadership and management skills
- Responsible conduct of research

Assessment methods can include self-assessments, mentor evaluations, and portfolio reviews.

Visualizing Fellowship Pathways and Structures

To better understand the structure and progression of these fellowships, the following diagrams are provided.



Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. report.nih.gov [report.nih.gov]
- 2. cancer.gov [cancer.gov]
- 3. hhmi.org [hhmi.org]
- To cite this document: BenchChem. [Comparing F99/K00 with other predoctoral fellowships]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10785780#comparing-f99-k00-with-other-predoctoral-fellowships]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





